

H3B-6545 vs. Fulvestrant in ESR1 Mutant Models: A Comparative Guide

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Compound of Interest

Compound Name: H3B-6545
CAS No.: 2052130-80-8
Cat. No.: B607912

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In the landscape of endocrine therapies for estrogen receptor-positive (ER+) breast cancer, the emergence of ESR1 mutations presents a significant clinical challenge, driving resistance to standard-of-care treatments. This guide provides a detailed comparison of **H3B-6545**, a novel selective estrogen receptor covalent antagonist (SERCA), and fulvestrant, an established selective estrogen receptor degrader (SERD), in preclinical and clinical models harboring ESR1 mutations.

Executive Summary

H3B-6545 demonstrates superior preclinical activity compared to fulvestrant in ESR1 mutant models, particularly those with the Y537S mutation.[1][2] This enhanced efficacy is attributed to its unique mechanism of covalent inactivation of both wild-type and mutant estrogen receptor alpha (ER α). Clinical data for **H3B-6545** shows promising anti-tumor activity in heavily pretreated patients with ESR1 mutations. Fulvestrant, while effective in some ESR1 mutant settings, can be limited by acquired resistance. This guide will delve into the quantitative data, experimental methodologies, and mechanistic pathways that underpin these observations.

Data Presentation

Preclinical Efficacy in ESR1 Mutant Xenograft Models

Model	Drug	Dosing	Outcome	Reference
ER α Y537S Patient-Derived Xenograft (PDX)	H3B-6545	100 mg/kg, oral, once daily	Superior tumor growth inhibition compared to fulvestrant.	[1][2]
ER α Y537S PDX	Fulvestrant	5 mg/mouse, subcutaneous, once weekly	Less effective tumor growth inhibition compared to H3B-6545.	[2]
ER α WT/Y537S PDX (ST941)	H3B-6545	3, 10, 30, 100 mg/kg, oral, once daily	Dose-dependent tumor growth inhibition.	[2]
ER α WT/Y537S PDX (ST941)	Fulvestrant	5 mg/mouse, subcutaneous, once weekly	Inferior antitumor activity compared to H3B-6545.	[2]
Palbociclib-resistant ER α Y537S PDX	H3B-6545	30 mg/kg, oral, once daily	Significant antitumor activity.	[2]
Palbociclib-resistant ER α Y537S PDX	Fulvestrant	5 mg/mouse, subcutaneous, once weekly	Minimal antitumor activity.	[2]

Clinical Efficacy in Patients with ESR1 Mutations

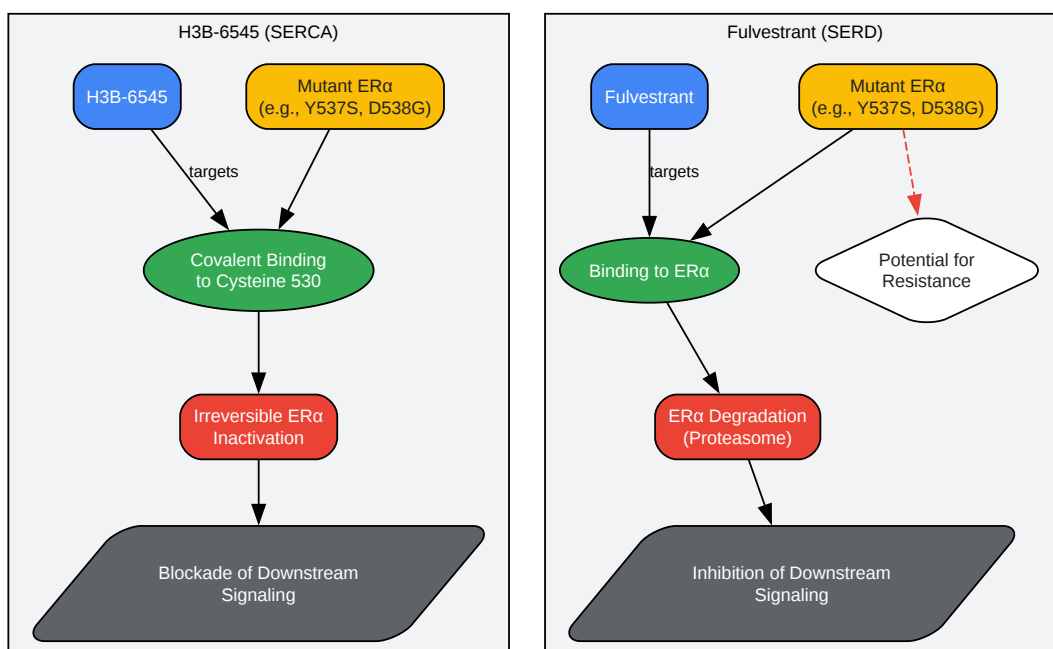
Trial (Drug)	Patient Population	ESR1 Mutation Status	Key Efficacy Data	Reference
Phase I/II (H3B-6545)	Heavily pretreated ER+, HER2- metastatic breast cancer	Clonal Y537S mutation	Objective Response Rate (ORR): 32.1%	[3]
Phase I (H3B-6545)	Japanese patients with ER+, HER2- mBC	Mutant ESR1 (n=12)	Clinical Benefit Rate (CBR): 66.7% (1 PR)	[1]
SoFEA & EFECT (Fulvestrant)	HR+ metastatic breast cancer, progressed on nonsteroidal AI	ESR1 mutation detected	Median Progression-Free Survival (PFS): 3.9 months	[4][5]
PADA-1 (Fulvestrant + Palbociclib)	ER+, HER2- breast cancer progressing on AI + Palbociclib	Rising ESR1 mutation detected in blood	Median PFS after switching to Fulvestrant + Palbociclib: 11.9 months	[6][7]

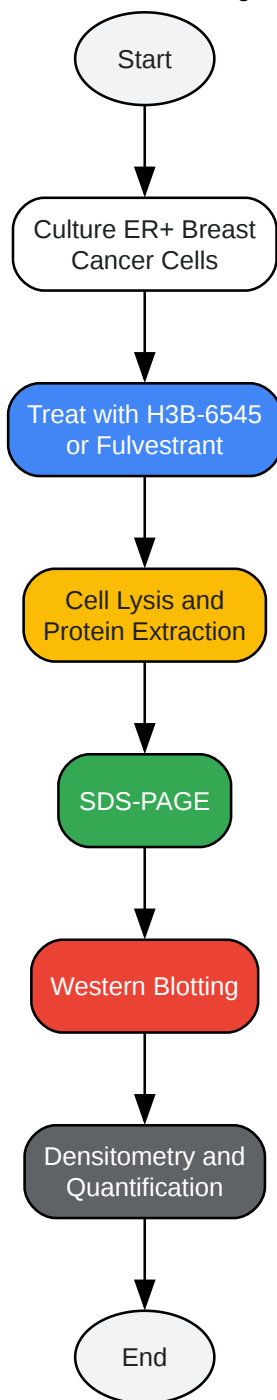
Mechanism of Action

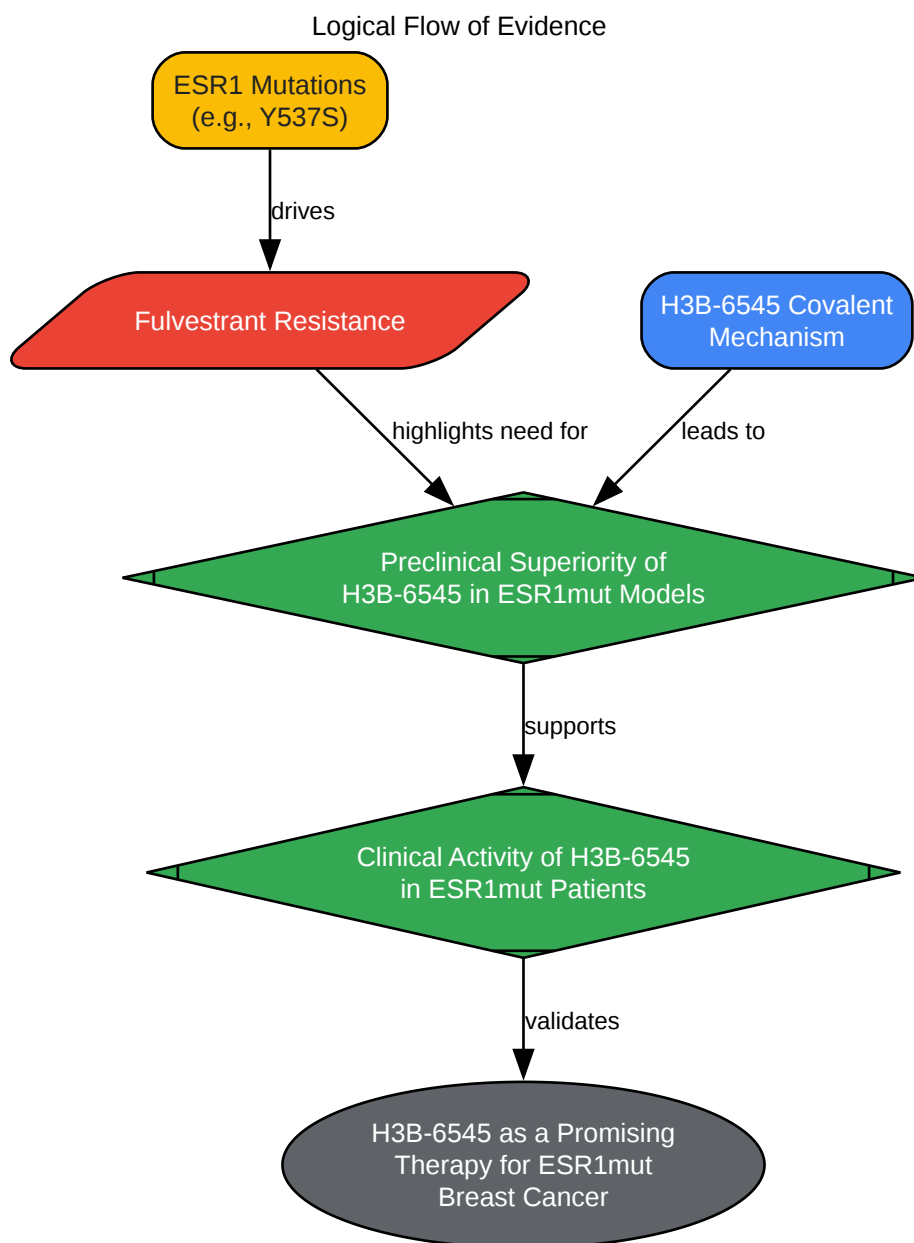
H3B-6545 is a first-in-class oral SERCA that inactivates both wild-type and mutant ER α by covalently binding to cysteine 530, a residue within the receptor's ligand-binding domain.[1] This irreversible binding enforces a unique antagonist conformation, effectively shutting down ER signaling.

Fulvestrant is a SERD that binds to ER α , leading to its degradation through the proteasomal pathway.[8] This reduces the overall levels of ER α in cancer cells. However, mutations in the ESR1 gene, such as Y537S and D538G, can confer resistance to fulvestrant by stabilizing the active conformation of the receptor.

Mechanism of Action: H3B-6545 vs. Fulvestrant



Experimental Workflow: ER α Degradation Assay



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